

NBTIs-IN-5 activity against fluoroquinolone-resistant strains

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: NBTIs-IN-5

Cat. No.: S12875223

Get Quote

Experimental Data and Comparison

The table below summarizes the key experimental data for **compound 5**, showcasing its potent activity against both drug-susceptible and fluoroquinolone-resistant strains of *Mycobacterium tuberculosis* [1].

Table 1: Inhibitory Activity of Compound 5 (NBTIs-IN-5)

Assay Type	Target / Strain	Result (IC ₅₀ or IC ₉₀)	Context & Comparison
Enzyme Inhibition	<i>M. tuberculosis</i> DNA Gyrase	IC ₅₀ = 0.096 µM	Approximately 40-fold more potent than gepotidacin (IC ₅₀ = 3.940 µM) [1].
Antibacterial Activity	<i>M. tuberculosis</i> H37Rv (Reference Strain)	IC ₅₀ = 0.165 µM	Demonstrates potent activity against the wild-type strain [1].
Antibacterial Activity	<i>M. tuberculosis</i> H37Rv (Reference Strain)	IC ₉₀ = 0.470 µM	Concentration required for 90% growth inhibition [1].

Assay Type	Target / Strain	Result (IC ₅₀ or IC ₉₀)	Context & Comparison
Antibacterial Activity	<i>M. tuberculosis</i> LP-FQ-RM9 (Fluoroquinolone-Resistant)	IC ₅₀ = 0.556 µM	Maintains activity in the nanomolar range against a strain with a GyrA D94N mutation [1].
Antibacterial Activity	<i>M. tuberculosis</i> LP-FQ-RM9 (Fluoroquinolone-Resistant)	IC ₉₀ = 1.667 µM	While activity is diminished compared to the wild-type strain, it remains potent [1].

Detailed Experimental Protocols

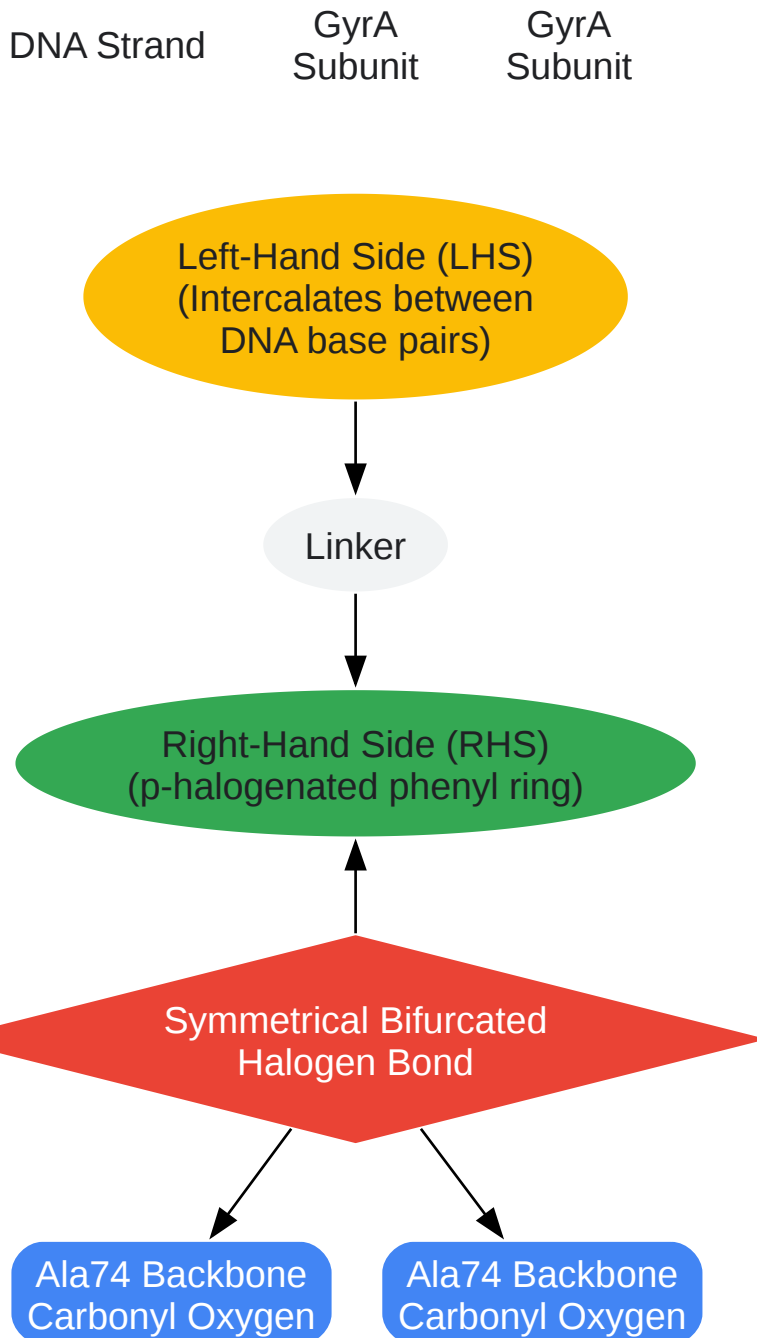
The high-quality data for compound 5 comes from standardized, industry-accepted experimental methods [1].

- DNA Gyrase Supercoiling Assay:** The inhibitory potency (IC₅₀) was determined using a gel-based supercoiling assay with a kit from Inspiralis. The assay measures the compound's ability to inhibit the supercoiling activity of the *M. tuberculosis* DNA gyrase enzyme. The IC₅₀ value represents the concentration of the inhibitor that reduces enzyme activity by 50% [1].
- Antimycobacterial Susceptibility Testing:** The activity against whole bacterial cells (IC₅₀ and IC₉₀) was evaluated using a resazurin-based assay. This method assesses the reduction of bacterial growth in the presence of the compound. The IC₅₀ is the concentration required to achieve 50% inhibition of growth, while the IC₉₀ is the concentration for 90% inhibition. The fluoroquinolone-resistant LP-FQ-RM9 strain was sequenced to confirm the presence of a single GyrA D94N mutation, a common mechanism for quinolone resistance [1].

Mechanism of Action: Overcoming Resistance

The following diagram illustrates the unique binding mechanism of compound 5, which explains its ability to remain effective against fluoroquinolone-resistant strains.

NBTI Binding Mechanism in DNA Gyrase



[Click to download full resolution via product page](#)

Key Mechanism Insights:

- **Distinct Binding Site:** NBTIs like compound 5 bind to a different site on the gyrase-DNA complex compared to fluoroquinolones. While fluoroquinolones bind near the catalytic tyrosines, the NBTI's

Right-Hand Side (RHS) binds deep in a hydrophobic pocket at the interface of two GyrA subunits [1] [2].

- **Crucial Halogen Bonding:** The **p-halogenated phenyl ring** on the RHS of compound 5 forms a **symmetrical bifurcated halogen bond** with the backbone carbonyl oxygen atoms of two symmetry-related alanine residues (Ala74 in *M. tuberculosis*). This interaction is critical for its high enzymatic potency [1] [2].
- **Resistance Overcoming:** Mutations that confer fluoroquinolone resistance (like D94N in GyrA) are located in the Quinolone Resistance-Determining Region (QRDR), which is distinct from the NBTI binding pocket. Since NBTIs interact with the protein backbone (which cannot be easily mutated without compromising enzyme function), they are less susceptible to this common resistance mechanism [1] [3].

Conclusion and Research Implications

In summary, the data indicates that **compound 5 (NBTIs-IN-5)** is a **highly potent inhibitor of *M. tuberculosis* DNA gyrase** that **maintains nanomolar activity against a clinically relevant fluoroquinolone-resistant strain**.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Structural Aspects of Mycobacterium tuberculosis DNA Gyrase... [pmc.ncbi.nlm.nih.gov]
2. Potent DNA gyrase inhibitors bind... | Nature Communications [nature.com]
3. Antibacterial activity of novel dual bacterial DNA type II... | PLOS One [journals.plos.org]

To cite this document: Smolecule. [NBTIs-IN-5 activity against fluoroquinolone-resistant strains].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12875223#nbtis-in-5-activity-against-fluoroquinolone-resistant-strains>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com